

Essential Safety and Logistics for Handling Methyl Tridecanoate-d25

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Compound of Interest

Compound Name: Methyl tridecanoate-d25

Cat. No.: B12303027

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides immediate, essential safety and logistical information for handling **Methyl tridecanoate-d25**, including operational and disposal plans.

Chemical Identifier:

- Name: **Methyl tridecanoate-d25**
- Synonyms: Methyl n-tridecanoate-d25
- CAS Number: 1731-88-0 (for non-deuterated form)
- Molecular Formula: $C_{14}H_3D_{25}O_2$ (approximation)
- Molecular Weight: Approximately 253.5 g/mol

Hazard Identification: While a specific Safety Data Sheet (SDS) for **Methyl tridecanoate-d25** is not readily available, the SDS for the non-deuterated Methyl tridecanoate and general Fatty Acid Methyl Esters (FAME) indicate the following potential hazards:

- Harmful if swallowed.[\[1\]](#)
- May cause serious eye damage.[\[2\]](#)[\[3\]](#)

- Very toxic to aquatic life with long-lasting effects.[1]

Personal Protective Equipment (PPE)

The following table summarizes the essential personal protective equipment required for handling **Methyl tridecanoate-d25**.

| Body Part | PPE Required | Specifications |
|-------------|---|---|
| Eyes/Face | Safety Goggles with side-shields or Face Shield | Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4] |
| Hands | Protective Gloves | Liquid-tight. Breakthrough times and swelling properties of the glove material should be considered.[5] |
| Body | Impervious Clothing / Laboratory Coat | To prevent skin exposure.[1][6] |
| Respiratory | Suitable Respirator | Necessary at: aerosol or mist formation.[5][7] Use in a well-ventilated area.[6] |

Experimental Protocols: Handling and Storage

Safe Handling Procedures:

- Ventilation: Always handle **Methyl tridecanoate-d25** in a well-ventilated area, preferably within a chemical fume hood.[1]
- Avoid Contact: Take precautions to avoid contact with skin, eyes, and clothing.[4][5] Do not ingest or inhale.[4]
- Hygiene: Wash hands thoroughly after handling.[7] Do not eat, drink, or smoke in the handling area.[1][5]

- Grounding: To prevent static discharge, ensure that equipment is adequately grounded.[7]

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[4][7]
- Keep the container tightly sealed.[1][4]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][7]
- Recommended storage temperature may be at room temperature or refrigerated as specified by the supplier.[8]

Disposal Plan

All chemical waste must be managed in accordance with institutional, local, and national regulations.

Waste Segregation and Collection:

- Waste Identification: Treat all unused **Methyl tridecanoate-d25** and materials contaminated with it (e.g., pipette tips, gloves, absorbent pads) as hazardous waste.[9]
- Container: Collect waste in a designated, properly labeled, and sealed container made of a compatible material.[9][10]
- Labeling: As soon as waste accumulation begins, label the container with a hazardous waste tag provided by your institution's Environmental Health and Safety (EHS) office.[9]
- Incompatible Wastes: Do not mix **Methyl tridecanoate-d25** waste with incompatible chemicals.

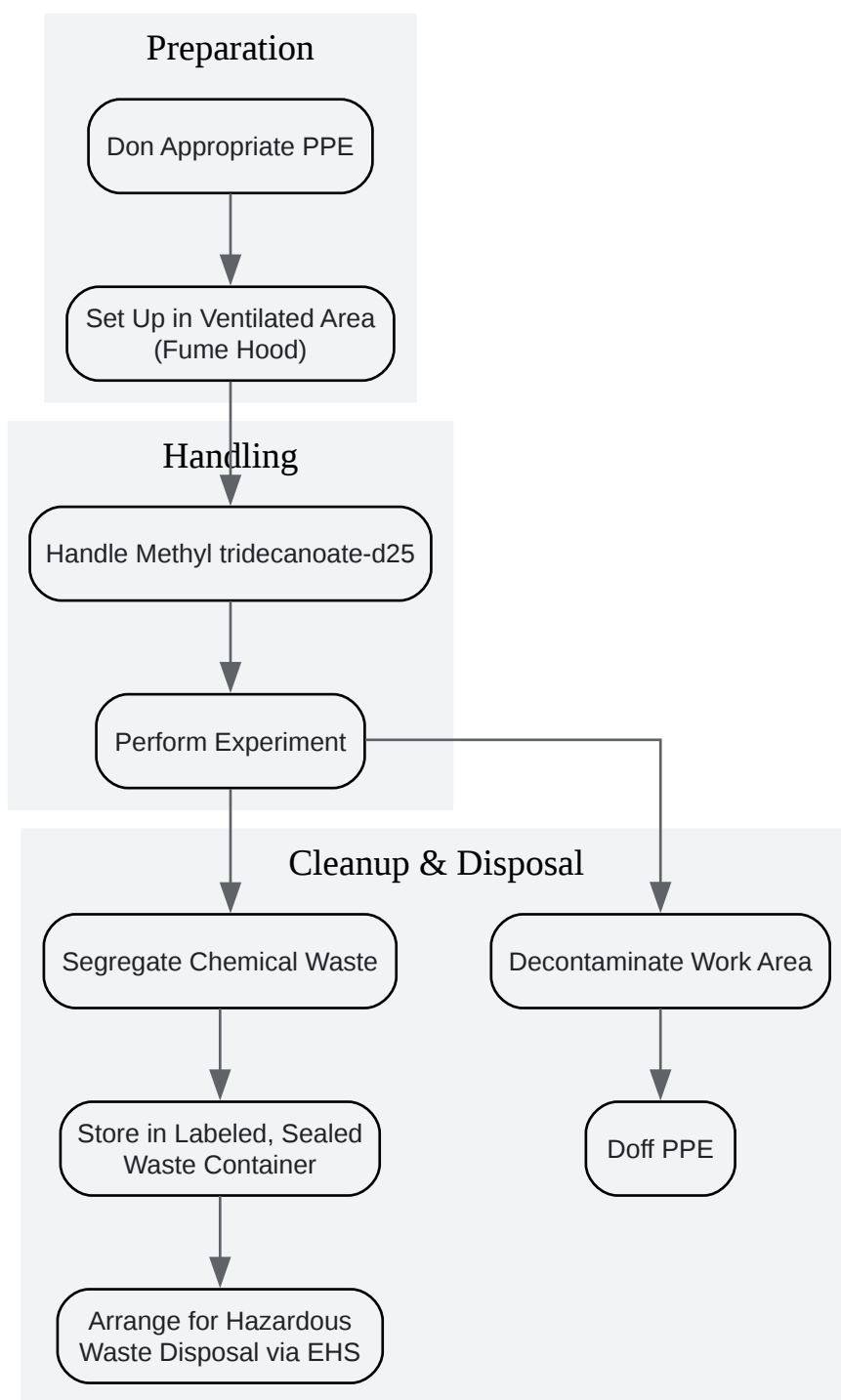
Disposal Route:

- Dispose of the chemical waste through your institution's hazardous waste management program.[9]

- Do not dispose of **Methyl tridecanoate-d25** down the drain, as it is very toxic to aquatic life.
[\[1\]](#)[\[2\]](#)
- For empty containers that held the substance, all waste should be removed. If the container held acute hazardous waste, triple rinsing may be required, with the rinsate collected as hazardous waste.[\[11\]](#)

Workflow and Logical Relationships

The following diagram illustrates the standard workflow for safely handling **Methyl tridecanoate-d25** from preparation to disposal.



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Caption: Workflow for Safe Handling of **Methyl tridecanoate-d25**.

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